

4-Propylthio-1,2-phenylenediamine molecular weight and formula

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Compound of Interest

Compound Name:	4-Propylthio-1,2-phenylenediamine
Cat. No.:	B193620

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An In-Depth Technical Guide to **4-Propylthio-1,2-phenylenediamine**: Core Molecular Properties

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is the cornerstone of any substantive work. This guide provides the core molecular data for **4-Propylthio-1,2-phenylenediamine**, a key chemical intermediate.

Molecular Identity and Weight

4-Propylthio-1,2-phenylenediamine is chemically identified by its specific molecular structure and resulting properties. Its molecular formula and weight are foundational data points for all stoichiometric calculations, analytical characterizations, and experimental designs.

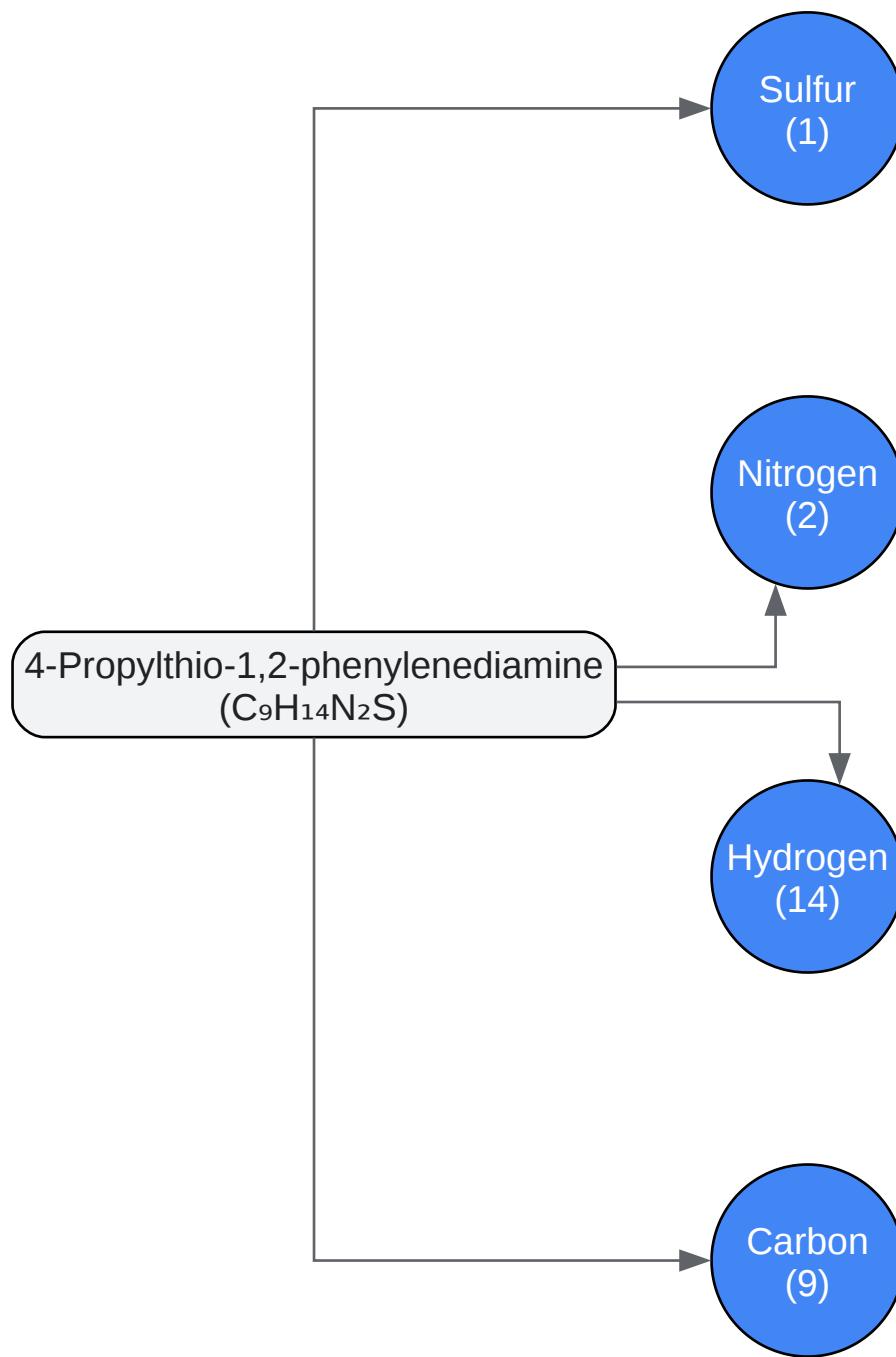
The empirical and calculated molecular data for this compound are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₄ N ₂ S	[1] [2] [3] [4] [5]
Molecular Weight	182.29 g/mol	[1] [4] [5]
Monoisotopic Mass	182.08776963 Da	[4]
CAS Registry Number	66608-52-4	[1] [2] [3]

Note: Minor variations in molecular weight may be reported across different sources (e.g., 182.285 g/mol) due to differences in isotopic abundance calculations or rounding conventions[3][6].

Elemental Composition

The molecular formula C₉H₁₄N₂S dictates the elemental makeup of the compound. A visual representation of this composition highlights the constituent atoms that form the molecule.



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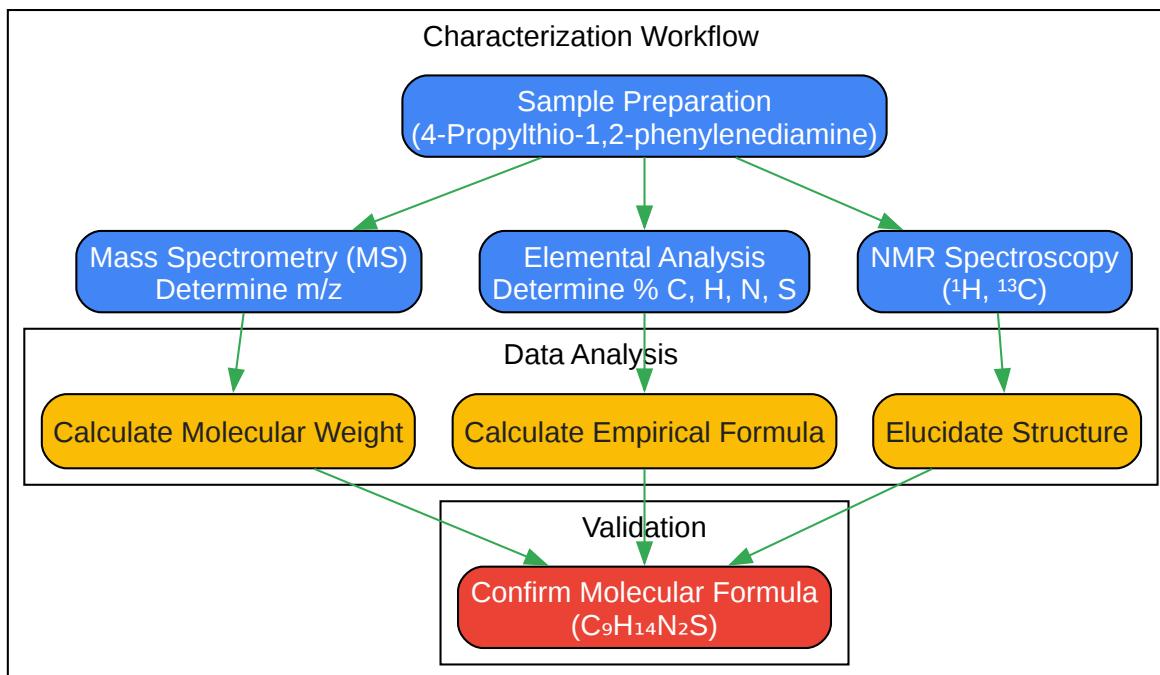
Caption: Elemental composition of **4-Propylthio-1,2-phenylenediamine**.

Experimental Protocols

The determination of a compound's molecular formula and weight is typically not achieved through a single experimental protocol but is rather a consolidation of data from several analytical techniques:

- Mass Spectrometry (MS): This is the primary technique for determining the mass-to-charge ratio of the ionized molecule. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, allowing for the confident determination of the elemental formula.
- Elemental Analysis: This combustion-based technique determines the percentage composition of carbon, hydrogen, nitrogen, and sulfur in the sample. The resulting percentages are used to derive the empirical formula, which is then confirmed against the molecular formula obtained from MS.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively. This data is crucial for confirming the structural arrangement of the atoms, thereby validating the molecular formula.

A detailed experimental workflow for the definitive identification and characterization of a novel or synthesized batch of **4-Propylthio-1,2-phenylenediamine** would follow the logical progression outlined below.



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Caption: Standard workflow for molecular formula and structure validation.

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